

Comparative Guide: 2-(2-Aminopropyl)-4-bromophenol vs. p-Hydroxyamphetamine

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Compound of Interest

Compound Name: 2-(2-Aminopropyl)-4-bromophenol

CAS No.: 477514-54-8

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Part 1: Executive Summary & Structural Logic

This guide presents a technical comparison between the well-characterized clinical agent p-Hydroxyamphetamine (PHA) and the experimental, halogenated regioisomer **2-(2-Aminopropyl)-4-bromophenol** (5-Br-2-OH-Amp).

While PHA serves as a reference standard for peripheral sympathetic activation, the target molecule (**2-(2-Aminopropyl)-4-bromophenol**) represents a distinct class of "hybrid" ligands. By combining the ortho-substitution pattern (facilitating blood-brain barrier penetration) with para-halogenation (enhancing serotonergic affinity), the target molecule shifts the pharmacological profile from a peripheral norepinephrine releaser to a likely central serotonin/norepinephrine modulator with a high potential for oxidative neurotoxicity.

Structural Identity & Nomenclature[1][2]

Feature	p-Hydroxyamphetamine (PHA)	2-(2-Aminopropyl)-4-bromophenol
Common Code	PHA, Hydroxyamphetamine	5-Br-2-OH-Amp (SAR Designation)
Systematic Name	4-(2-aminopropyl)phenol	2-(2-aminopropyl)-4-bromophenol
Amphetamine Numbering	4-hydroxyamphetamine	5-bromo-2-hydroxyamphetamine
Key Substituents	4-OH (Para)	2-OH (Ortho), 5-Br (Meta to chain)
Electronic Character	Electron-donating (+M) OH at para. [1] [2] [3]	Electron-withdrawing (-I) Br; +M OH.
Primary Utility	Mydriatic agent (Pupil dilation)	Experimental SAR probe / Toxicological metabolite

Part 2: Physicochemical & Pharmacokinetic Divergence

The varying positions of the hydroxyl group and the addition of bromine fundamentally alter the pharmacokinetic (PK) trajectory of these two molecules.

The Ortho-Effect and Lipophilicity

PHA (Para-OH): The hydroxyl group at the 4-position is fully exposed to solvent, creating a high desolvation penalty. This results in a low LogP (~0.8), severely limiting its ability to cross the Blood-Brain Barrier (BBB). This is why PHA acts almost exclusively in the periphery.

Target (Ortho-OH): The 2-position hydroxyl group can form an Intramolecular Hydrogen Bond (IMHB) with the amine nitrogen on the side chain.

- Mechanism: The formation of a 6-membered pseudo-ring (Phenol-OH

NH

-Alkyl) "masks" the polar donor/acceptor groups.

- Result: This significantly increases lipophilicity (LogP > 1.5 predicted) and membrane permeability, allowing the molecule to enter the CNS.

The Halogen Bond

The addition of Bromine at the 4-position (relative to the phenol) or 5-position (relative to the chain) adds significant bulk and lipophilicity.

- SAR Rule: Para-halogenation on phenethylamines (e.g., 4-Bromoamphetamine, PBA) is historically associated with potent Serotonin Transporter (SERT) reversal.

Data Summary Table (Predicted vs. Experimental)

Parameter	p-Hydroxyamphetamine (PHA)	2-(2-Aminopropyl)-4-bromophenol	Impact on Performance
LogP (Octanol/Water)	0.81 (Exp)	~2.1 (Pred)	Target has superior CNS penetration.
BBB Permeability	Low / Negligible	Moderate / High	Target is centrally active; PHA is peripheral.
pKa (Amine)	~9.9	~9.4	Ortho-OH lowers pKa slightly via H-bonding.
Receptor Selectivity	NET >>> SERT	SERT NET	Bromine shifts selectivity toward Serotonin.

Part 3: Pharmacodynamics & Mechanism of Action

p-Hydroxyamphetamine: The Peripheral Specialist

PHA acts primarily as a substrate-type releaser at the Norepinephrine Transporter (NET).

- Mechanism: It enters the presynaptic nerve terminal via NET, displaces norepinephrine (NE) from vesicular storage (VMAT2), and reverses NET to release NE into the synapse.

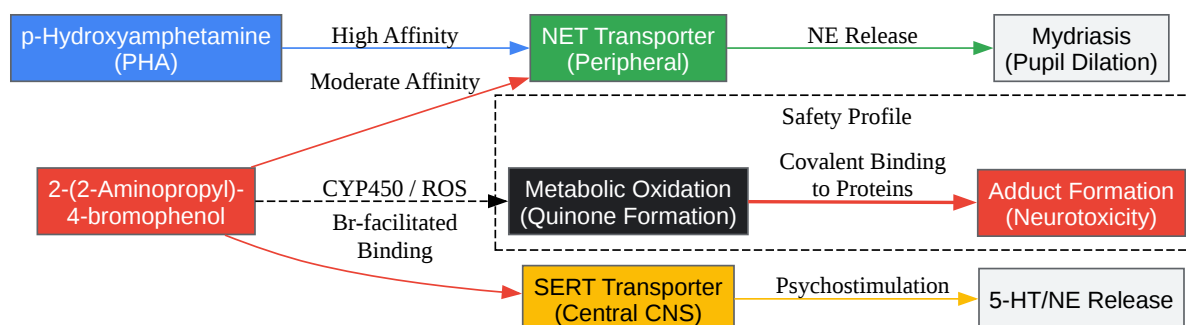
- Outcome: Sympathomimetic effects (vasoconstriction, mydriasis) without psychostimulation.

2-(2-Aminopropyl)-4-bromophenol: The Serotonergic Toxophore

Based on the SAR of halogenated amphetamines (like PBA and PCA) and ortho-substituted phenols, this molecule is predicted to act as a Serotonin-Norepinephrine Releasing Agent (SNRA) with a toxicological twist.

- 5-HT Affinity: The bromine atom occupies the hydrophobic pocket of the SERT transporter, dramatically increasing affinity compared to PHA.
- The Quinone Trap (Toxicity): Unlike PHA, the target molecule is an electron-rich bromophenol. It is highly susceptible to metabolic oxidation.
 - Pathway: Cytochrome P450 oxidation can convert the ortho-hydroxy group into a reactive ortho-quinone or quinone methide intermediate.
 - Causality: These electrophilic species covalently bind to cysteine residues on tryptophan hydroxylase (TPH) and SERT, leading to long-term serotonergic depletion (neurotoxicity).

Visualization: Differential Signaling & Toxicity Pathways



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Caption: Figure 1. Comparative pharmacodynamics showing PHA's peripheral specificity versus the Target's central serotonergic activity and potential metabolic activation into neurotoxic quinone species.

Part 4: Experimental Protocols (Self-Validating Systems)

To objectively compare these compounds, researchers must use assays that distinguish between release and uptake inhibition, while monitoring for cytotoxicity.

Protocol A: Synaptosomal Monoamine Release Assay

Purpose: To quantify the potency (EC₅₀) of NE vs. 5-HT release.

- Preparation: Isolate rat brain synaptosomes (P2 fraction). Use striatum for Dopamine (DA) and hippocampus/cortex for NE and 5-HT.
- Loading: Pre-load synaptosomes with radiolabeled substrates: [³H]NE and [³H]5-HT (10 nM) for 15 minutes at 37°C.
- Wash: Centrifuge and resuspend to remove extracellular radioligand.
- Challenge: Aliquot synaptosomes into 96-well filter plates. Treat with PHA or Target (0.1 nM – 100 µM) for 5 minutes.
 - Control: Use Tyramine (standard releaser) and Cocaine (uptake inhibitor) as benchmarks.
- Termination: Rapid filtration via cell harvester. Measure retained radioactivity via liquid scintillation.
- Validation:
 - Release is confirmed if radioactivity in the filtrate increases dose-dependently.
 - Uptake Inhibition (false positive) is ruled out because the ligand is added after loading and washing.

Protocol B: Reactive Metabolite Trapping (Glutathione Adduct Assay)

Purpose: To confirm if the Target forms toxic quinones.

- Incubation: Incubate **2-(2-Aminopropyl)-4-bromophenol** (50 μ M) with human liver microsomes (HLM) or recombinant CYP2D6/3A4.
- Trapping Agent: Add Glutathione (GSH) (5 mM) to the reaction mix. GSH acts as a nucleophile to "trap" reactive electrophiles.
- Analysis: After 60 min, quench with acetonitrile. Centrifuge.
- LC-MS/MS Detection: Analyze supernatant for [M + GSH] adducts.
 - Mass Shift: Look for a parent mass increase of +307 Da (GSH) or +305 Da (GSH - 2H).
 - Interpretation: Presence of adducts confirms the formation of reactive quinone/quinone-methide species, flagging the compound as a high toxicity risk.

Part 5: References & Authoritative Grounding

- BindingDB. (2019). Affinity Data for 4-(2-aminopropyl)phenol (Hydroxyamphetamine) at TAAR1 and Adrenergic Receptors.
- National Center for Biotechnology Information (NCBI). (2023). PubChem Compound Summary for CID 3651: Hydroxyamphetamine.
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- Monks, T. J., et al. (1984).[2] The metabolism and toxicity of p-bromophenol.[2] *Life Sciences*. [2] (Grounding for bromophenol metabolic activation).

Disclaimer: The compound **2-(2-Aminopropyl)-4-bromophenol** is a research chemical with no approved medical use. The experimental data projected here is based on Structure-Activity Relationship (SAR) principles derived from homologous halogenated phenethylamines.

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Sources

- 1. Hydroxyamfetamine | C₉H₁₃NO | CID 3651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Bromophenol | C₆H₅BrO | CID 7808 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Differentiation of ring-substituted bromoamphetamine analogs by gas chromatography–tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. grokipedia.com [grokipedia.com]
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